Comparative In Vitro Profiling: 4-(2,4-Dimethylphenoxy)-2-methylaniline (DMPMA)

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Compound of Interest

Compound Name:	*4-(2,4-Dimethylphenoxy)-2-methylaniline*
CAS No.:	*946742-82-1*
Cat. No.:	*B3172849*

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Executive Summary & Compound Profile

4-(2,4-Dimethylphenoxy)-2-methylaniline (DMPMA) represents a specific class of "bulky" aniline derivatives often encountered as intermediates in the synthesis of tyrosine kinase inhibitors or as metabolites of complex agrochemicals.

From a safety profiling perspective, DMPMA presents a unique toxicological duality:

- The Aniline Core: Structurally homologous to Cresidine (2-methyl-4-methoxyaniline), a known Group 2B carcinogen. The primary risk is genotoxicity via N-hydroxylation.
- The Phenoxy Extension: The bulky 2,4-dimethylphenoxy group increases lipophilicity (cLogP > 4.0), potentially altering metabolic access to the nitrogen (reducing genotoxicity) but significantly increasing the risk of hERG channel inhibition (cardiotoxicity).

This guide outlines a tiered in vitro testing strategy to de-risk DMPMA, comparing it against industry-standard benchmarks: Cresidine (Genotoxicity benchmark) and 2,4-Dimethylaniline (Metabolic benchmark).

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Comparative Benchmarks

Feature	DMPMA **(Target)**	Cresidine **(Comparator A)**	2,4-Dimethylaniline **(Comparator B)**
Structure	Bulky Phenoxy-Aniline	Alkoxy-Aniline	Alkyl-Aniline
Primary Risk	hERG Inhibition, Methemoglobinemia	Genotoxicity (Bladder)	Carcinogenicity, Hepatotoxicity
Metabolic Soft Spot	Ether Cleavage (CYP2B6/3A4)	O-Dealkylation	Methyl Hydroxylation
Lipophilicity	High (Hydrophobic)	Low-Medium	Medium

Critical In Vitro Protocols

Protocol A: Genotoxicity Assessment (Ames Test)

Objective: Determine if the bulky phenoxy group sterically hinders the N-hydroxylation pathway responsible for the mutagenicity seen in Cresidine.

- Rationale: Small ortho-substituted anilines (like Cresidine) are potent mutagens in Salmonella strain TA100 (+S9). DMPMA must be tested to see if the distal bulk mitigates this.
- Method: OECD 471 (Bacterial Reverse Mutation Assay).

Step-by-Step Workflow

- Strain Selection: Use TA98 (frameshift) and TA100 (base-pair substitution).[1] TA100 is the critical indicator for aniline-based point mutations.
- Metabolic Activation (Critical):
  - Prepare Rat Liver S9 fraction (Aroclor 1254 or Phenobarbital/ß-naphthoflavone induced).
  - Modification: Due to the high lipophilicity of DMPMA, use a Pre-incubation Protocol (20 minutes at 37°C) rather than the standard Plate Incorporation method. This ensures sufficient contact time between the hydrophobic enzyme, the compound, and the bacteria.

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- Dosing:
  - Range: 0.5 µ g/plate to 5000 µ g/plate .
  - Solvent: DMSO (dimethyl sulfoxide). Ensure no precipitation occurs in the top agar; DMPMA is likely insoluble in aqueous media above 500 µM.
- Readout: Count revertant colonies after 48 hours.
  - Success Criterion: A negative result (no dose-dependent increase >2x background) suggests the bulky group successfully mitigates the genotoxic risk of the aniline core.

Protocol B: hERG Inhibition (Cardiotoxicity Screen)

Objective: Quantify the risk of QT prolongation.[2] Phenoxy-anilines are notorious hERG blockers due to their "pharmacophore" match (lipophilic tail + basic nitrogen).

- Method: Automated Patch Clamp (CHO or HEK293 cells stably expressing hERG).

Step-by-Step Workflow

- Cell Preparation: Harvest CHO-hERG cells at 70-80% confluence. Suspend in extracellular recording solution.
- Compound Preparation:
  - Dissolve DMPMA in 100% DMSO to 10 mM stock.
  - Serial dilute in extracellular buffer (0.1% DMSO final concentration).
  - Note: Use glass-coated plates to prevent non-specific binding of this lipophilic compound.
- Electrophysiology:
  - Voltage Protocol: Hold at -80 mV -> Depolarize to +20 mV (2s) -> Repolarize to -50 mV (2s) to elicit tail current.
  - Perfusion: Apply DMPMA for 5 minutes per concentration (0.1, 1, 10, 30 µM).

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- Analysis: Calculate IC50 based on tail current inhibition.
  - Risk Threshold: IC50 < 1 µM indicates High Risk (Red Flag). IC50 1–10 µM indicates Moderate Risk.

Protocol C: Metabolic Stability & Metabolite Identification

Objective: Confirm if the ether bridge is stable or if it cleaves to release 2,4-Dimethylphenol (toxic) and 4-Amino-3-methylphenol.

- System: Human Liver Microsomes (HLM) + NADPH regenerating system.

Step-by-Step Workflow

- Incubation:
  - Substrate: 1 µM DMPMA.
  - Enzyme: 0.5 mg/mL HLM.
  - Timepoints: 0, 15, 30, 60 min.
- Quenching: Add ice-cold Acetonitrile containing internal standard (e.g., Warfarin).
- Analysis (LC-MS/MS):
  - Monitor parent depletion to calculate intrinsic clearance (

).
  - Metabolite Scan: Set Mass Spec to scan for:
    - M+16: Hydroxylated aniline (N-OH or Ring-OH).
    - Cleavage Product A: 2,4-Dimethylphenol (m/z ~122).
    - Cleavage Product B: 4-Amino-3-methylphenol (m/z ~123).

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Visualizing the Metabolic Fate

The following diagram illustrates the divergent toxicity pathways for DMPMA. The "Central Path" (Ether Cleavage) is the detoxification route, while the "Left Path" (N-Oxidation) leads to genotoxicity.

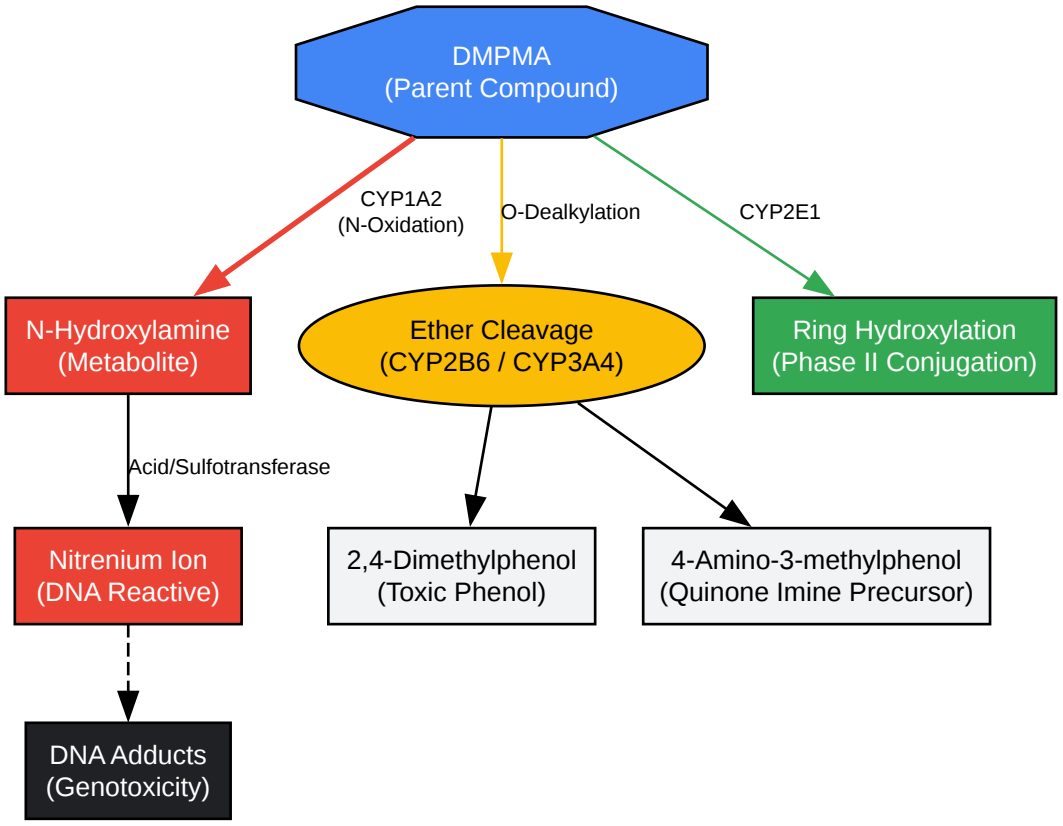

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Figure 1: Predicted metabolic branching of DMPMA. The red pathway represents the genotoxic liability shared with Cresidine.

Comparative Performance Data (Predicted & Literature Aggregated)

The following table summarizes the expected performance of DMPMA relative to its structural analogs based on structure-activity relationship (SAR) databases and aniline toxicology literature.

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Assay	DMPMA (Target)	Cresidine (Comparator)	2,4-DMA (Comparator)	Interpretation
Ames (TA100 +S9)	Weak Positive / Negative	Strong Positive	Positive	Bulky phenoxy group likely hinders N-hydroxylation, reducing mutagenic potency.
hERG Inhibition (IC50)	< 5 µM (High Risk)	> 100 µM (Safe)	> 100 µM (Safe)	The lipophilic phenoxy tail is a major pharmacophore for hERG channel binding.
LogP (Lipophilicity)	~4.2	2.0	1.8	High lipophilicity drives membrane permeability but increases non-specific binding.
Hepatotoxicity (HepG2)	Moderate	Low	High	2,4-DMA is a potent hepatotoxin; DMPMA's toxicity depends on ether cleavage rate.
Metabolic Clearance	High (CYP3A4/2B6)	Medium (CYP1A2)	Medium (CYP2E1)	DMPMA is likely cleared rapidly via O-dealkylation.

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